

What are the physical and chemical properties of Mandelonitrile?

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Compound of Interest

Compound Name: Mandelonitrile

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An In-depth Technical Guide to the Physical and Chemical Properties of **Mandelonitrile**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mandelonitrile (CAS No: 532-28-5), also known as benzaldehyde cyanohydrin, is an alpha-hydroxynitrile that serves as a crucial intermediate in organic synthesis and occurs naturally in various plant species.^{[1][2][3]} It is the aglycone component of cyanogenic glycosides like amygdalin and prunasin, found in the pits of fruits such as almonds, apricots, and peaches.^{[1][4]} Structurally, it is the cyanohydrin derivative of benzaldehyde.^[1] This document provides a comprehensive overview of the physical and chemical properties of **mandelonitrile**, detailed experimental protocols for its synthesis, and a summary of its key chemical reactions and biological transformations.

General and Physical Properties

Mandelonitrile is typically a reddish-brown to yellow, oily liquid.^{[4][5]} It is characterized by a distinct almond-like odor, attributable to its relationship with benzaldehyde.^[6] The compound is sensitive to moisture and decomposes upon heating.^{[4][5]} Quantitative physical and chemical data are summarized in the tables below.

Table 1: General Properties of Mandelonitrile

Property	Value	Reference(s)
IUPAC Name	2-hydroxy-2-phenylacetonitrile	[5]
Synonyms	Benzaldehyde cyanohydrin, Phenylglycolonitrile, Amygdalonitrile	[5][6]
CAS Number	532-28-5	[5]
Molecular Formula	C ₈ H ₇ NO	[5]
Molecular Weight	133.15 g/mol	[5][7]
Appearance	Reddish-brown to dark red-brown liquid	[4][5]

Table 2: Physicochemical Data for Mandelonitrile

Property	Value	Reference(s)
Melting Point	-10 °C to 22 °C (Multiple values reported)	[1][4][7][8]
Boiling Point	~170 °C (decomposes)	[8]
338 °F (170 °C) at 760 mmHg (decomposes)	[5][7]	
Density	1.117 g/mL at 25 °C	[1][8]
1.1165 g/mL at 20 °C	[5][7]	
Flash Point	97 °C (207 °F) - closed cup	[8][9]
Refractive Index	n ₂₀ /D 1.530	[8]
Solubility		
In Water	Insoluble to less than 1 mg/mL	[4][5][6]
In Organic Solvents	Freely soluble in ethanol, diethyl ether, chloroform	[4][10]

Chemical Properties and Reactivity

Mandelonitrile's reactivity is defined by its two functional groups: the hydroxyl (-OH) and the nitrile (-C≡N).

Stability and Decomposition

Mandelonitrile is thermally unstable and decomposes upon heating to release benzaldehyde and highly toxic hydrogen cyanide gas.[4][7] It is also sensitive to moisture.[4][5] The decomposition is pH-dependent, with the compound being significantly more stable under acidic conditions (pH < 4) and rapidly decomposing at neutral or alkaline pH.[11]

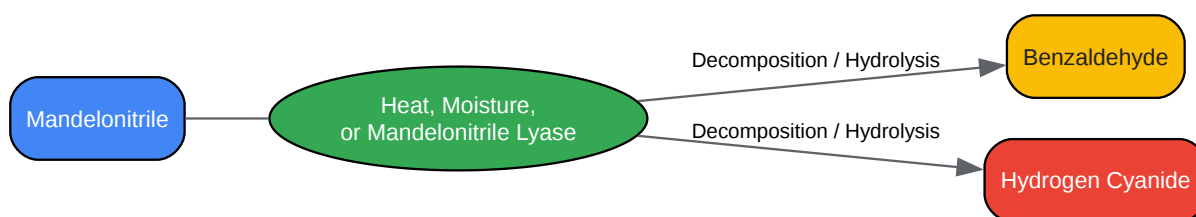


Figure 1: Decomposition pathway of Mandelonitrile.

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Caption: Figure 1: Decomposition pathway of **Mandelonitrile**.

Hydrolysis

Mandelonitrile can be hydrolyzed to mandelic acid. This reaction can be catalyzed by strong acids, such as hydrochloric acid.[6][12][13] Enzymatic hydrolysis is also a key reaction, utilized in various biocatalytic processes. Nitrilase enzymes can convert **mandelonitrile** into mandelic acid and ammonia, while nitrile hydratase can yield mandelamide.[14][15]

Incompatibilities

As a nitrile, it is incompatible with strong acids, and mixing with strong oxidizing acids can lead to violent reactions.[4] It is also incompatible with other oxidizing agents like peroxides and epoxides. The combination of bases and nitriles can produce hydrogen cyanide.[4]

Experimental Protocols

Synthesis of Mandelonitrile from Benzaldehyde

The most common laboratory and industrial synthesis involves the reaction of benzaldehyde with a cyanide source.^[7]

Objective: To synthesize racemic **mandelonitrile**.

Materials:

- Benzaldehyde (freshly distilled)
- Sodium cyanide (NaCN) or Potassium cyanide (KCN)
- Sodium bisulfite (NaHSO₃), saturated solution
- Hydrochloric acid (HCl) for pH adjustment (optional)
- Ethyl acetate or Diethyl ether (for extraction)
- Cracked ice
- Water

Procedure (Sodium Bisulfite Adduct Method):^[12]

- In a suitable reaction vessel (e.g., a three-necked flask equipped with a mechanical stirrer and dropping funnel) placed in an ice bath, combine benzaldehyde, a solution of sodium cyanide in water.
- While stirring vigorously, slowly add a saturated solution of sodium bisulfite. The addition should take approximately 10-15 minutes.
- During the addition, add cracked ice to the reaction mixture to maintain a low temperature.
- An oily layer of **mandelonitrile** will form. Continue stirring for an additional 30-60 minutes after the addition is complete.
- Transfer the mixture to a separatory funnel and separate the lower aqueous layer from the upper organic layer containing the crude **mandelonitrile**.

- The aqueous layer can be extracted with a small portion of an organic solvent (e.g., ether) to recover any dissolved product.
- Combine the organic layers. Further purification is often avoided due to the compound's instability, but if necessary, it can be carefully distilled under reduced pressure.

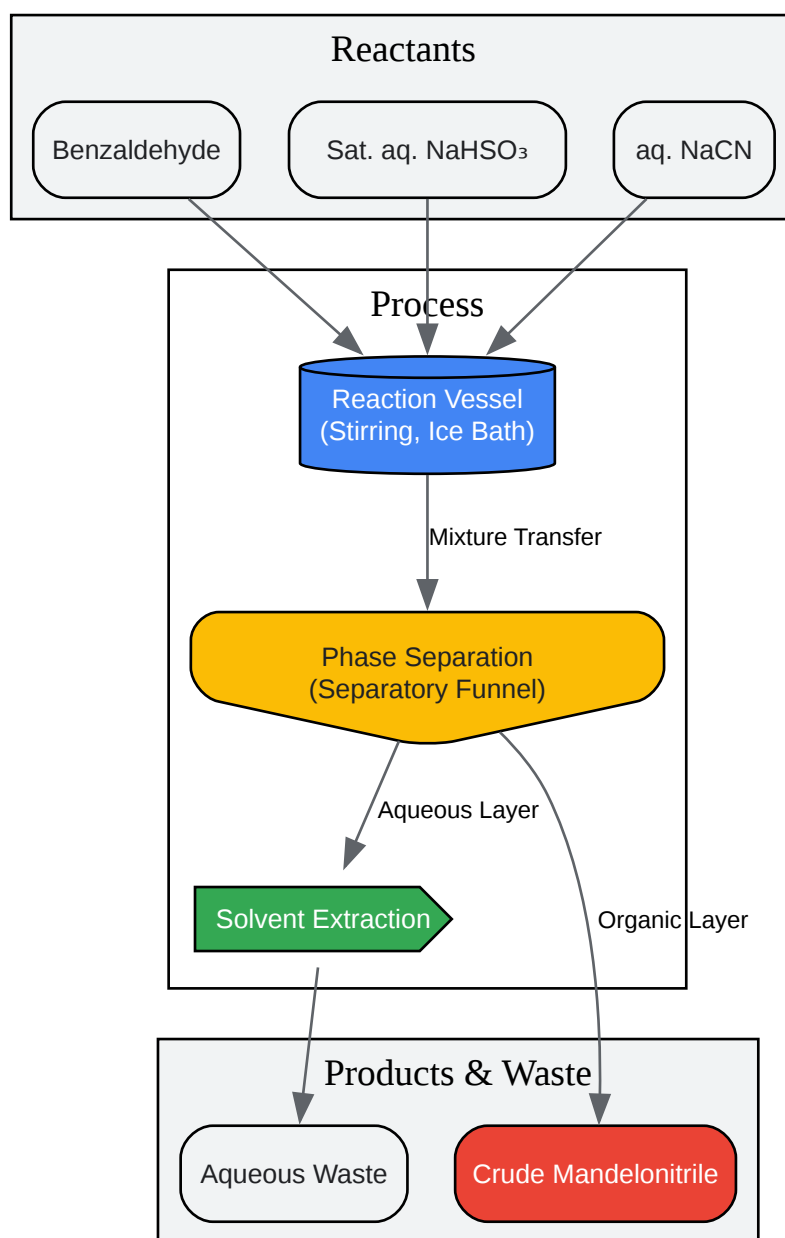


Figure 2: Workflow for Mandelonitrile synthesis.

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Caption: Figure 2: Workflow for **Mandelonitrile** synthesis.

Determination of Physical Properties

Standard analytical techniques are used to determine the physical properties of **mandelonitrile**.

- **Melting Point:** Determined using a capillary melting point apparatus. The sample is introduced into a capillary tube, and the temperature at which the solid-to-liquid phase transition occurs is recorded.
- **Boiling Point:** Determined by distillation at a specific pressure (e.g., 760 mmHg). Given its tendency to decompose, boiling point determination is often performed under reduced pressure to lower the required temperature.^[16]
- **Density:** Measured using a pycnometer or a digital density meter at a specified temperature (e.g., 20 °C or 25 °C).
- **Refractive Index:** Measured using a refractometer (e.g., an Abbé refractometer) at a standard temperature (20 °C) and wavelength (sodium D-line, 589 nm).

Biological Context and Related Compounds

Mandelonitrile is central to the chemical defense mechanisms of many plants and some insects.^{[2][4]} It is stored in a non-toxic glycoside form, such as amygdalin. When plant tissue is damaged, enzymes hydrolyze the glycoside, releasing **mandelonitrile**, which then rapidly decomposes to benzaldehyde and toxic hydrogen cyanide.^[1]

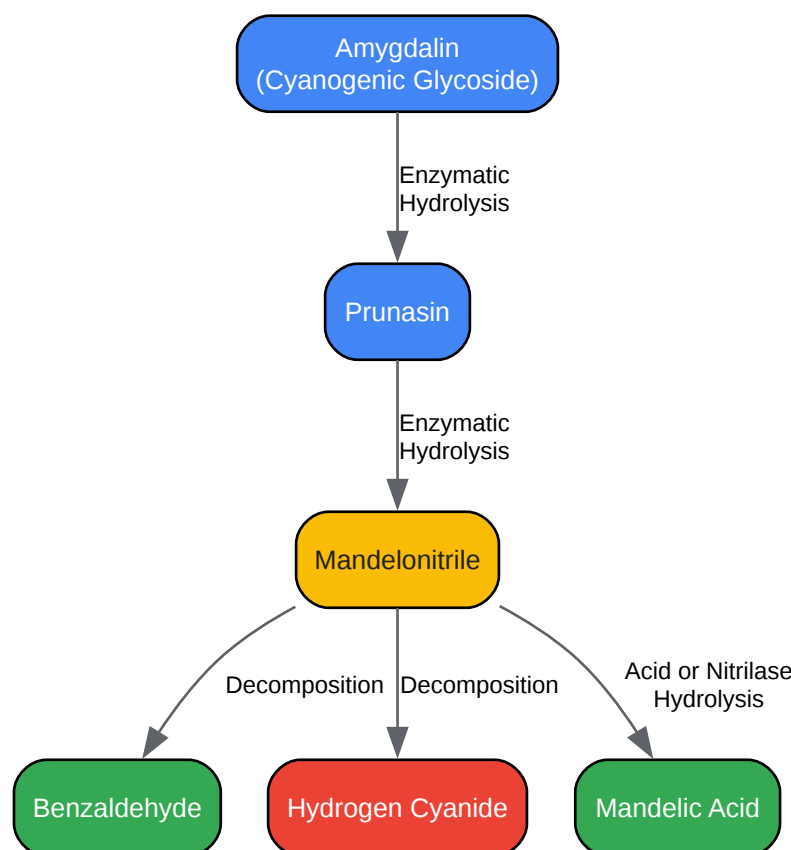


Figure 3: Relationship of Mandelonitrile to related compounds.

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Caption: Figure 3: Relationship of **Mandelonitrile** to related compounds.

Safety and Handling

Mandelonitrile is highly toxic if swallowed, inhaled, or in contact with skin.[5] It can cause serious eye damage.[5] Its high toxicity is largely due to its decomposition into hydrogen cyanide.[4] Handling requires strict safety protocols, including the use of personal protective equipment (gloves, eye protection, respiratory protection) and working in a well-ventilated fume hood. It is combustible and should be stored in a dry, dark, and cool environment, away from incompatible materials.[4][7]

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References

- 1. Mandelonitrile - Wikipedia [en.wikipedia.org]
- 2. Mandelonitrile | 532-28-5 [amp.chemicalbook.com]
- 3. nbinno.com [nbinno.com]
- 4. Mandelonitrile | 532-28-5 [chemicalbook.com]
- 5. Mandelonitrile | C₈H₇NO | CID 10758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CAS 532-28-5: Mandelonitrile | CymitQuimica [cymitquimica.com]
- 7. Buy Mandelonitrile | 532-28-5 | >98% [smolecule.com]
- 8. Mandelonitrile [chembk.com]
- 9. mandelonitrile, 532-28-5 [thegoodscentcompany.com]
- 10. Mandelonitrile [drugfuture.com]
- 11. researchgate.net [researchgate.net]
- 12. Organic Syntheses Procedure [orgsyn.org]
- 13. DE2936416A1 - Mandelic acid prodn. from mandelonitrile - by hydrolysis with hydrochloric acid in presence of alcohol - Google Patents [patents.google.com]
- 14. researchgate.net [researchgate.net]
- 15. pubs.acs.org [pubs.acs.org]
- 16. Mandelonitrile | 532-28-5 | TCI AMERICA [tcichemicals.com]
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